Application Note: High-Precision Handling and Reconstitution of Kaliotoxin (1-37)

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Compound of Interest

Compound Name:	*KALIOTOXIN (1-37)*
Cat. No.:	*B1573909*

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Executive Summary & Mechanism of Action

Kaliotoxin (KTX 1-37) is a 37-residue peptide neurotoxin originally isolated from the venom of the scorpion Androctonus mauretanicus mauretanicus. It is a potent, high-affinity blocker of voltage-gated potassium channels, specifically Kv1.1 and Kv1.3.

In the context of drug development, KTX is a critical tool for studying autoimmune diseases. The Kv1.3 channel is highly upregulated on effector memory T cells (

), making it a therapeutic target for multiple sclerosis and rheumatoid arthritis. KTX blocks these channels by binding to the extracellular vestibule, physically occluding the pore and preventing

efflux—a mechanism often described as the "cork-in-bottle" model.

Critical Handling Warning: KTX is a highly basic (cationic) peptide containing methionine residues. It is prone to two primary failure modes: adsorption (sticking to plastic/glass) and oxidation (loss of biological activity). This protocol is designed to mitigate these specific risks.

Physicochemical Profile

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Understanding the molecule is the first step to preserving it.

Property	Value	Implication for Handling
Sequence	GVEINVKCSG SPQCLKPCKD AGMRFGKCMN RKCHCTPK	High Lys/Arg content makes it basic.
Molecular Weight	~4022 Da	Large enough to fold; small enough to aggregate.
Isoelectric Point (pI)	~9.5 (Highly Basic)	Positively charged at neutral pH; adheres avidly to negatively charged surfaces (glass).
Disulfide Bridges	3 (Cys8-C28, C14-C33, C18-C35)	Provides structural stability, but requires avoidance of reducing agents (DTT/BME).
Key Residues	Methionine (Met23, Met29)	High Oxidation Risk. Avoid vigorous vortexing.

Strategic Planning: The "Low-Loss" Philosophy

Material Selection (The "Why")

- Vessels: Never use glass or polystyrene. Use high-quality Polypropylene (PP) or siliconized tubes. The positive charge of KTX will bind to the negative silanol groups in glass, causing up to 60% sample loss in minutes at low concentrations.
- Carrier Protein: For any concentration below 10 µM, you must use a carrier protein. Bovine Serum Albumin (BSA) at 0.1% (w/v) coats the plastic walls, sacrificing itself to adsorption sites so the KTX remains in solution.
- Solvent: Initial reconstitution should be done in PCR-grade water or 0.1% Acetic Acid. Avoid saline (PBS) for the master stock as high ionic strength can promote aggregation at high peptide concentrations.

Protocol 1: Master Stock Preparation (100 µM)

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Goal: Create a concentrated, stable "Master Stock" from lyophilized powder. Prerequisites: Lyophilized KTX (e.g., 0.1 mg vial), PCR-grade water, P10/P200 pipettes, Low-binding microfuge tubes.

- Centrifugation: Before opening, centrifuge the product vial at 10,000 x g for 2 minutes.
  - Reasoning: Lyophilized peptide is often a fluffy "fleece" that can stick to the cap. Opening without spinning leads to immediate loss of material.
- Calculation: Calculate the volume required for a 100 µM stock.
  - Formula:
  - Example: For 100 µg (0.1 mg) KTX:
  - .
- Solubilization: Add the calculated volume of PCR-grade water.
  - Note: If the peptide is stubborn, 0.1% acetic acid can be used, but water is standard for TFA salts.
- Mixing:Do NOT Vortex. Pipette up and down gently 10-15 times.
  - Reasoning: Vortexing introduces air bubbles, accelerating the oxidation of Methionine residues, which renders the toxin inactive.
- Aliquot Generation: Immediately dispense into single-use aliquots (e.g., 10-20 µL) in low-bind tubes.
  - Storage: Flash freeze in liquid nitrogen (optional but recommended) and store at -80°C.
  - Stability:[1][2] Stable for 6-12 months. Never refreeze a thawed aliquot.

Protocol 2: Working Solutions (The "BSA Shield")

Goal: Dilute Master Stock to working concentration (e.g., 1-100 nM) for electrophysiology.

- Prepare "Carrier Buffer":

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- Base: Extracellular recording solution (e.g., Ringer's or PBS).
- Additive: 0.1% Bovine Serum Albumin (BSA).
- Validation: Filter through a 0.22 µm PVDF filter to remove BSA aggregates.

- Thaw Master Stock: Thaw one 100 µM aliquot on ice.
- Intermediate Dilution (1 µM):
  - Add 1 µL Master Stock to 99 µL Carrier Buffer.
  - Mix gently by inversion.
- Final Working Dilution (e.g., 10 nM):
  - Add 10 µL of Intermediate Dilution to 990 µL Carrier Buffer.
  - Result: 10 nM KTX in physiological saline + BSA protection.

Visualizing the Workflow & Mechanism

Diagram 1: The Low-Loss Reconstitution Workflow

This workflow emphasizes the critical decision points that prevent peptide loss.



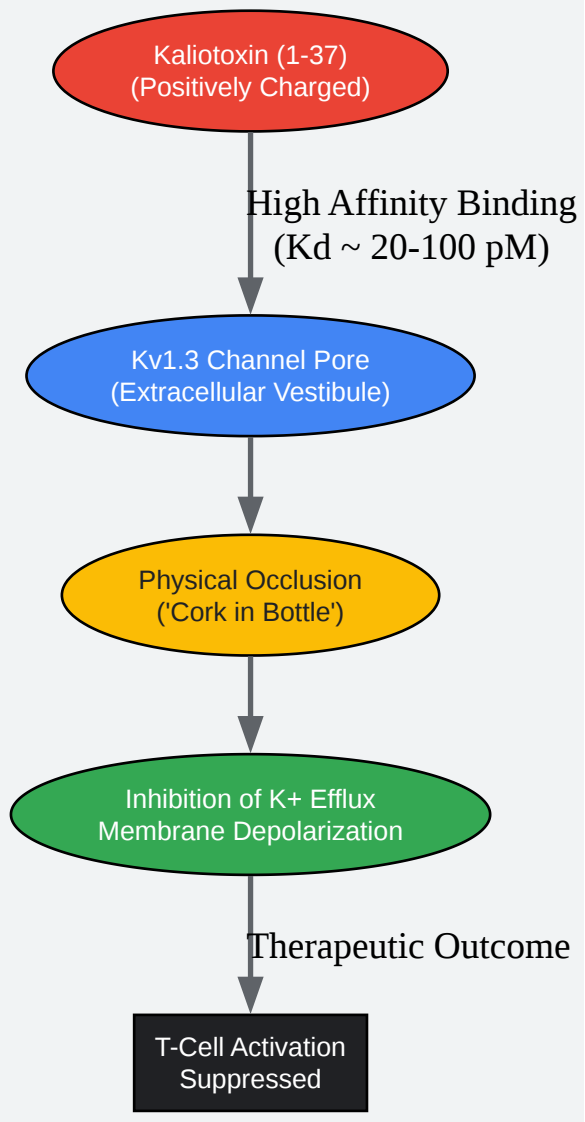
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Caption: Optimized workflow for KTX reconstitution. Red nodes indicate high-risk steps (Handling/Oxidation).

Diagram 2: Mechanism of Kv1.3 Blockade

Understanding the interaction helps in troubleshooting "washout" and reversibility.

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Caption: KTX mechanism. The peptide binds to the channel vestibule, preventing potassium flow and modulating T-cell activity.

Quality Control & Troubleshooting

Validation

Since KTX is invisible in solution at low concentrations, functional validation is required.

- Electrophysiology: Whole-cell patch clamp on Kv1.3-expressing cells (e.g., HEK-293 or Jurkat T cells). Apply 1-10 nM KTX. Blockade should be rapid (<1 min) and reversible upon washout (though washout can be slow due to high affinity).

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- Binding Assay: Competitive displacement of

  -labeled Charybdotoxin or Kaliotoxin.

Troubleshooting Matrix

Observation	Root Cause	Corrective Action
No Blockade Observed	Adsorption to tubing/vessel.	Ensure 0.1% BSA is in the perfusion solution. Switch to polypropylene tubes.
Irreversible Block	High concentration or internalization.	Reduce concentration. Ensure washout flows for >10 mins.
Precipitate in Stock	Salt concentration too high.	Reconstitute Master Stock in pure water, not PBS.
Loss of Potency	Oxidation of Methionine.	Discard stock. Do not vortex new batch. Store at -80°C.

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